

Characterization of Carbomer 934: A Comprehensive Guide to Analytical Techniques

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Carbomer 934

Cat. No.: B047073

[Get Quote](#)

Introduction

Carbomer 934 is a high molecular weight polymer of acrylic acid cross-linked with allyl ethers of sucrose.[1][2][3][4] It is a synthetic polymer widely used in the pharmaceutical and cosmetic industries as a thickening, suspending, and emulsifying agent.[5] In its raw form, it appears as a white, fluffy, and hygroscopic powder.[5] A thorough characterization of **Carbomer 934** is crucial for ensuring its quality, performance, and compliance with pharmacopeial standards. This document provides detailed application notes and protocols for the key analytical techniques used to characterize **Carbomer 934**, intended for researchers, scientists, and drug development professionals.

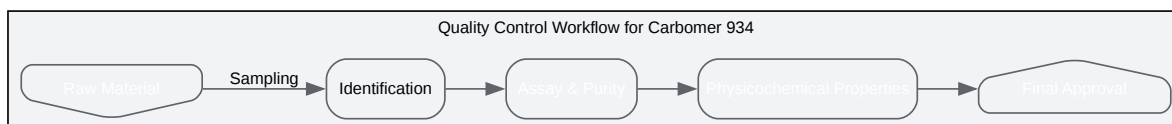
Key Quality Attributes and Specifications

A summary of the key quantitative specifications for **Carbomer 934** is presented in the table below, primarily based on the United States Pharmacopeia (USP) monographs.[1][3][4]

Property	Specification
Carboxylic Acid (-COOH) Content	56.0% - 68.0% (on dried basis)[1][3][4]
Viscosity (0.5% neutralized aqueous dispersion at 25°C)	30,500 - 39,400 mPa·s[1][3][4]
Loss on Drying	NMT 2.0%[6][7]
Limit of Benzene	NMT 0.5%[3]
Heavy Metals	NMT 0.002%[6][7]

Analytical Techniques: Application Notes and Protocols

A typical workflow for the quality control testing of **Carbomer 934** raw material involves a series of analytical techniques to confirm its identity, purity, and functional properties.



[Click to download full resolution via product page](#)

Caption: A typical quality control workflow for **Carbomer 934** raw material.

Identification

Application: FTIR spectroscopy is a fundamental technique for the identification of **Carbomer 934**. It confirms the chemical structure of the polymer by comparing its infrared absorption spectrum with that of a reference standard.

Protocol:

- **Sample Preparation:** Prepare the **Carbomer 934** sample as a potassium bromide (KBr) pellet. Mix a small amount of the dried polymer with dry KBr powder and press the mixture into a thin, transparent pellet.
- **Instrument Setup:** Set the FTIR spectrometer to record the spectrum over a specific wavenumber range, typically 4000 to 400 cm^{-1} .
- **Data Acquisition:** Record the IR spectrum of the sample.
- **Data Analysis:** Compare the obtained spectrum with a reference spectrum of **Carbomer 934**. The spectrum should exhibit characteristic absorption bands at approximately 1710, 1454, 1414, 1245, 1172, 1115, and 801 cm^{-1} .^[3] The strongest band is typically observed at 1710 cm^{-1} , corresponding to the carbonyl stretching vibration of the carboxylic acid groups.^[3]

Application: Simple colorimetric tests provide a rapid preliminary identification of **Carbomer 934** based on the pH of its aqueous dispersion.

Protocol:

- **Sample Dispersion:** Prepare a 10 mg/mL dispersion of **Carbomer 934** in water.^[1]
- **Test 1:** To one portion of the dispersion, add thymol blue indicator. An orange color is produced.^[1]
- **Test 2:** To another portion of the dispersion, add cresol red indicator. A yellow color is produced.^[1]

Application: This test confirms the ability of **Carbomer 934** to form a viscous gel upon neutralization, a key functional characteristic.

Protocol:

- **Sample Dispersion:** Prepare a 10 mg/mL dispersion of **Carbomer 934** in water.^[1]
- **Neutralization:** Adjust the pH of the dispersion to approximately 7.5 with 1 N sodium hydroxide.
- **Observation:** A very viscous gel is produced.^[1]

Assay

Application: This assay determines the percentage of carboxylic acid groups in the polymer, which is a critical parameter for its functionality and is specified in pharmacopeias. The acceptable range is between 56.0% and 68.0% on a dried basis.[1][3][4]

Protocol:

- Sample Preparation: Accurately weigh about 400 mg of previously dried **Carbomer 934**.
- Dispersion: Slowly add the sample to 400 mL of water in a beaker while stirring continuously at approximately 1000 rpm. Continue stirring for 15 minutes.
- Titration: Titrate the dispersion with a standardized 0.25 N sodium hydroxide solution.
- Endpoint Detection: Determine the endpoint potentiometrically using a calomel-glass or silver/silver chloride electrode.[1]
- Calculation: Calculate the percentage of carboxylic acid groups.

Physicochemical Properties

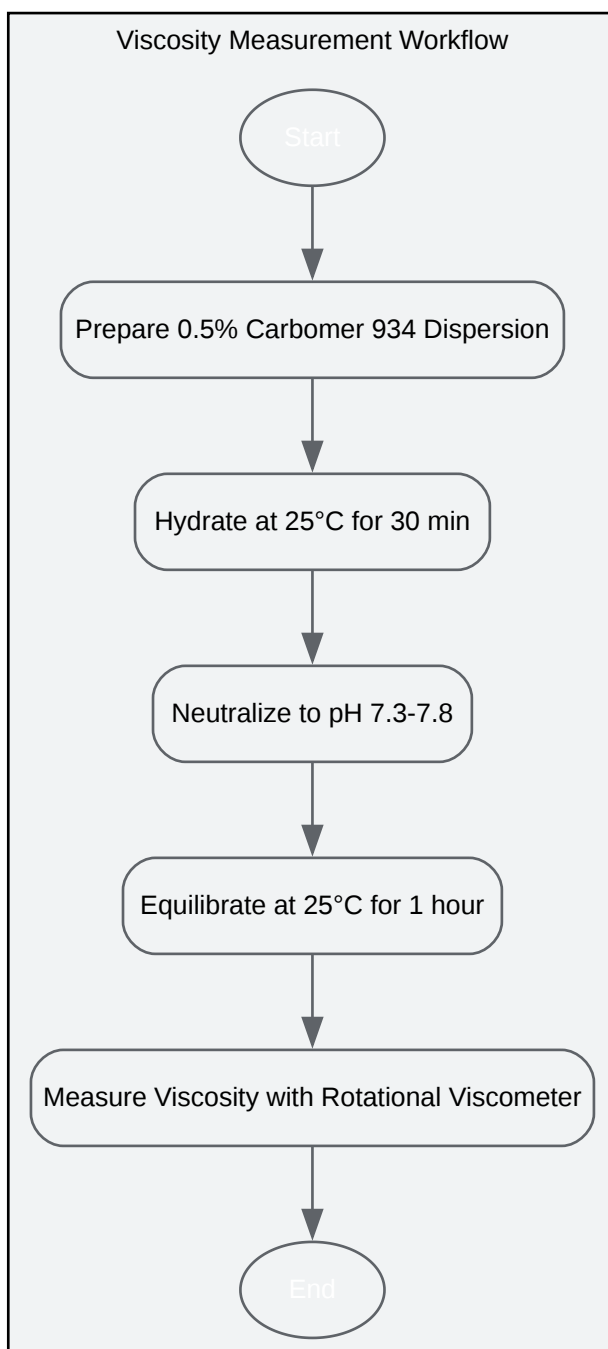
Application: The viscosity of a neutralized **Carbomer 934** dispersion is a critical quality attribute that dictates its thickening performance. The USP specification for a 0.5% neutralized aqueous dispersion is between 30,500 and 39,400 mPa·s.[1][3][4]

Protocol:

- Dispersion Preparation: Carefully add 2.50 g of previously dried **Carbomer 934** to 500 mL of water in a 1000-mL beaker while stirring continuously at 1000 ± 10 rpm.[6] The stirrer shaft should be set at an angle of 60° and to one side of the beaker, with the propeller near the bottom.[6] The addition should take 45 to 90 seconds.[6] Continue stirring for 15 minutes.[6]
- Hydration: Remove the stirrer and place the beaker in a 25 ± 0.2 °C water bath for 30 minutes.[6]
- Neutralization: Insert the stirrer to a depth that avoids drawing air into the dispersion and, while stirring at 300 ± 10 rpm, titrate with an 18% sodium hydroxide solution to a pH between

7.3 and 7.8, determining the endpoint potentiometrically.[6]

- Equilibration: Return the neutralized mucilage to the 25 °C water bath for 1 hour.[6]
- Viscosity Measurement: Perform the viscosity determination without delay using a suitable rotational viscometer (e.g., Brookfield RVT) equipped with a spindle rotating at 20 rpm.[6]



[Click to download full resolution via product page](#)

Caption: Workflow for the viscosity measurement of **Carbomer 934**.

Application: Rheological studies provide a more in-depth understanding of the viscoelastic properties of **Carbomer 934** gels, which is crucial for predicting their behavior during processing, application, and storage.

Protocol:

- Sample Preparation: Prepare a neutralized **Carbomer 934** gel at the desired concentration (e.g., 0.5% w/v).
- Instrument: Use a controlled-stress or controlled-strain rheometer with a parallel plate or cone-and-plate geometry.
- Oscillatory Measurements (Frequency Sweep):
 - Perform a frequency sweep at a constant, low strain (within the linear viscoelastic region, typically 0.1-1%) over a frequency range of 0.01 to 100 Hz.^[2]
 - This determines the storage modulus (G') and loss modulus (G''). For Carbomer gels, G' is typically higher than G'' , indicating a predominantly elastic behavior.^[8]
- Steady Shear Measurements (Flow Curve):
 - Perform a steady shear rate sweep over a wide range (e.g., 0.001 to 1000 s^{-1}).
 - This generates a flow curve (viscosity vs. shear rate), which for **Carbomer 934** gels typically shows shear-thinning behavior (viscosity decreases with increasing shear rate).^{[1][9]}
- Yield Stress Measurement:
 - Perform a stress sweep at a constant low frequency to determine the yield stress, which is the minimum stress required to initiate flow.

Application: Thermal analysis techniques like Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC) are used to evaluate the thermal stability and transitions of **Carbomer 934**.

Protocol - TGA:

- Instrument: Use a thermogravimetric analyzer.
- Sample: Place a small, accurately weighed amount of **Carbomer 934** (typically 5-10 mg) in an aluminum or platinum pan.
- Temperature Program: Heat the sample from ambient temperature to a high temperature (e.g., 600-800°C) at a constant heating rate (e.g., 10-20°C/min) under a controlled atmosphere (e.g., nitrogen or air).
- Data Analysis: The TGA thermogram shows weight loss as a function of temperature. For **Carbomer 934**, a significant weight loss is expected due to decomposition.

Protocol - DSC:

- Instrument: Use a differential scanning calorimeter.
- Sample: Place a small, accurately weighed amount of **Carbomer 934** (typically 5-10 mg) in an aluminum pan and seal it. An empty sealed pan is used as a reference.
- Temperature Program: Heat the sample at a controlled rate (e.g., 10°C/min) over a desired temperature range. A heat-cool-heat cycle is often employed to erase the thermal history of the polymer.
- Data Analysis: The DSC thermogram shows the heat flow into or out of the sample as a function of temperature. This can be used to determine the glass transition temperature (T_g) of the polymer. For many polymers, the T_g is a key characteristic.[\[10\]](#)

Application: Particle size distribution of the dry **Carbomer 934** powder can influence its dispersion and dissolution properties. Laser diffraction is a common technique for this analysis.

Protocol:

- Instrument: Use a laser diffraction particle size analyzer with a dry powder dispersion unit.
- Sample Preparation: Ensure a representative sample of the **Carbomer 934** powder is obtained.
- Dispersion: Disperse the powder in a stream of air. The dispersion pressure should be optimized to break up agglomerates without fracturing the primary particles. This can be achieved by performing a pressure titration and observing the particle size as a function of dispersion pressure.^[5]
- Measurement: Measure the scattered light pattern as the dispersed particles pass through the laser beam.
- Data Analysis: The instrument's software calculates the particle size distribution based on the scattering pattern using an appropriate optical model (e.g., Mie theory).

Application: SEM is used to visualize the surface morphology and particle shape of **Carbomer 934** powder.

Protocol:

- Sample Mounting: Mount a small amount of the **Carbomer 934** powder onto an SEM stub using double-sided carbon tape.
- Coating: As **Carbomer 934** is a non-conductive polymer, coat the sample with a thin layer of a conductive material (e.g., gold or carbon) using a sputter coater to prevent charging under the electron beam.
- Imaging: Introduce the coated sample into the SEM chamber and acquire images at various magnifications to observe the particle morphology.

Data Presentation

The following tables summarize typical quantitative data obtained from the characterization of **Carbomer 934**.

Table 1: Rheological Properties of a 0.5% Neutralized **Carbomer 934** Gel

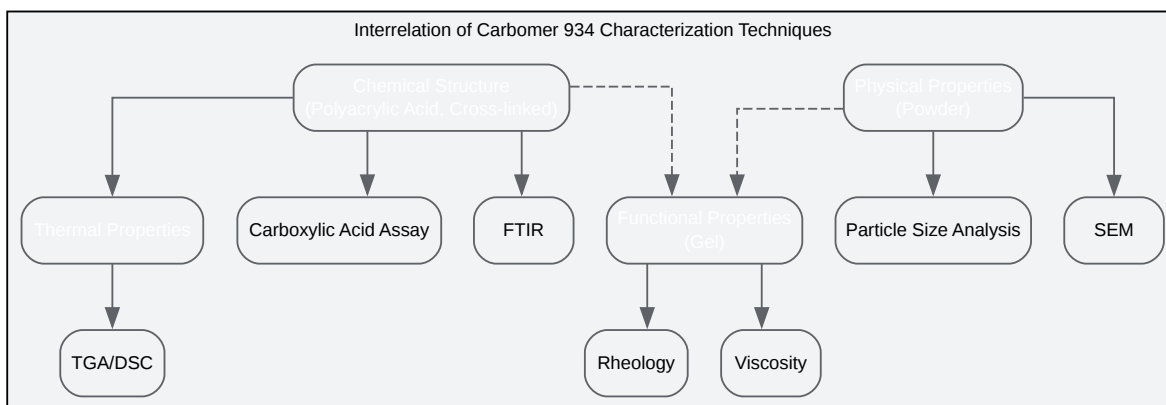
Parameter	Typical Value
Zero Shear Viscosity (η_0)	High (e.g., $> 10^5$ Pa·s)
Yield Stress (τ_0)	30 - 90 Pa[8]
Flow Behavior Index (n)	< 1 (indicating shear-thinning)
Storage Modulus (G') at 1 Hz	$>$ Loss Modulus (G'')

Table 2: Thermal Properties of **Carbomer 934**

Parameter	Typical Value/Observation
Glass Transition Temperature (T_g)	~ 100 - 105 °C
Decomposition Temperature (TGA)	Significant weight loss starts above 200 °C

Logical Relationships of Characterization Techniques

The various analytical techniques are interconnected and provide a holistic understanding of **Carbomer 934**'s properties.



[Click to download full resolution via product page](#)

Caption: Interrelation of analytical techniques for **Carbomer 934** characterization.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. ijlret.com [ijlret.com]
- 3. benchchem.com [benchchem.com]
- 4. Carbomer 934 [doi.usp.org]
- 5. pharmtech.com [pharmtech.com]
- 6. Carbomer 934P [drugfuture.com]
- 7. scribd.com [scribd.com]
- 8. deepblue.lib.umich.edu [deepblue.lib.umich.edu]
- 9. researchgate.net [researchgate.net]
- 10. thermalsupport.com [thermalsupport.com]
- To cite this document: BenchChem. [Characterization of Carbomer 934: A Comprehensive Guide to Analytical Techniques]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b047073#analytical-techniques-for-carbomer-934-characterization]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com